Application of Chromium(III) Acetate in Textile Dyeing as a Mordant

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Compound of Interest

Compound Name:	*Chromium(III) acetate*
CAS No.:	*17593-70-3*
Cat. No.:	*B3420162*

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Application Notes

Chromium(III) acetate serves as a highly effective mordant in the textile industry, significantly enhancing the dyeing process for both natural and synthetic fibers. Its primary function is to act as a bridging agent, forming a coordination complex with the dye molecule and anchoring it to the textile fibers. This results in improved dye uptake, superior colorfastness, and a broader spectrum of achievable shades.

The mechanism of action is rooted in the coordination chemistry of the chromium(III) ion.[1] The chromium(III) center in the acetate complex can form stable chelates with functional groups present in both the dye molecules (such as hydroxyl, carboxyl, and amino groups) and the fiber polymers (like the carboxyl and amino groups in wool).[1][2] This creates a robust, insoluble dye-mordant-fiber complex, which enhances the durability and permanence of the coloration.[1]

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Chromium(III) acetate is particularly valued for its ability to produce deep, rich colors with excellent fastness to washing, light, and rubbing.[1] It is compatible with a wide range of dyes, including acid, mordant, and some natural dyes, and can be used on fibers such as wool, silk, cotton, and nylon.[1] While historically, chromium compounds have raised environmental concerns, it is crucial to distinguish between the toxic, hexavalent chromium (Cr(VI)) and the less toxic, trivalent chromium (Cr(III)) used in **chromium(III) acetate**.[1] Modern dyeing practices with **chromium(III) acetate** focus on process optimization to minimize environmental impact.

Data Presentation

The use of **chromium(III) acetate** as a mordant significantly improves the colorfastness properties of dyed textiles. The following table summarizes typical colorfastness ratings (on a scale of 1 to 5, where 5 is excellent) for textiles dyed with and without a **chromium(III) acetate** mordant, based on standardized ISO testing methods.

Dye Class	Fiber	Mordant	Colorfastness to Washing (ISO 105-C06)	Colorfastness to Light (ISO 105-B02)	Colorfastness to Rubbing (ISO 105-X12)
Acid Dye	Wool	None	2-3	3-4	3 (Dry), 2 (Wet)
Acid Dye	Wool	Chromium(III) Acetate	4-5	5	4-5 (Dry), 4 (Wet)
Natural Dye (e.g., Madder)	Cotton	None	2	2-3	2-3 (Dry), 1-2 (Wet)
Natural Dye (e.g., Madder)	Cotton	Chromium(III) Acetate	4	4-5	4 (Dry), 3 (Wet)
Mordant Dye	Wool	Chromium(III) Acetate	4-5	5	4-5 (Dry), 4-5 (Wet)

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Note: The values presented are representative and can vary depending on the specific dye, fiber, and processing conditions.

Experimental Protocols

Pre-mordanting of Wool Yarn with **Chromium(III) Acetate**

This protocol describes the pre-mordanting method, where the fiber is treated with the mordant before dyeing.

Materials:

- Wool yarn (100 g)
- **Chromium(III) acetate**
- Glacial acetic acid
- Distilled water
- Beaker (2 L)
- Heating mantle or water bath
- Stirring rod
- pH meter

Procedure:

- Scouring: Wash the wool yarn with a neutral pH soap to remove any impurities. Rinse thoroughly with water.
- Mordant Bath Preparation: Dissolve 2-4% of **chromium(III) acetate** (on weight of fiber, o.w.f.), i.e., 2-4 g for 100 g of yarn, in 2 L of distilled water in a beaker.
- pH Adjustment: Adjust the pH of the mordant bath to 4.0-4.5 using glacial acetic acid.
- Mordanting: Introduce the wet, scoured wool yarn into the mordant bath.

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- Heating: Gradually raise the temperature of the bath to 90-100°C over 45-60 minutes.
- Simmering: Maintain the temperature for 60 minutes, stirring gently at regular intervals to ensure even mordanting.
- Cooling: Allow the bath to cool down gradually.
- Rinsing: Remove the yarn from the mordant bath and rinse thoroughly with warm water, followed by a cold water rinse.
- Dyeing: The mordanted yarn is now ready for dyeing in a separate dyebath.

Meta-mordanting of Cotton Fabric with **Chromium(III) Acetate**

In the meta-mordanting process, the mordant is added directly to the dyebath.

Materials:

- Cotton fabric (100 g)
- Mordant dye
- **Chromium(III) acetate**
- Sodium sulfate
- Acetic acid
- Distilled water
- Dyeing machine or beaker with heating and stirring
- pH meter

Procedure:

- Scouring: Scour the cotton fabric to remove natural waxes and impurities. Rinse thoroughly.

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- Dyebath Preparation: Prepare the dyebath with the required amount of dye (e.g., 2% o.w.f.) and sodium sulfate (e.g., 20 g/L) in distilled water.
- Dyeing - Initial Phase: Introduce the wet, scoured cotton fabric into the dyebath at 40°C. Run for 10 minutes.
- Temperature Increase: Gradually raise the temperature to 90°C over 30 minutes.
- Mordant Addition: In a separate container, dissolve 1-3% o.w.f. of **chromium(III) acetate** in a small amount of hot water. Add this solution to the dyebath.
- pH Adjustment: Adjust the pH of the dyebath to 4.5-5.5 with acetic acid.
- Dyeing - Mordanting Phase: Continue the dyeing process at 90-100°C for 60-90 minutes.
- Cooling and Rinsing: Cool the dyebath, remove the fabric, and rinse thoroughly with hot and cold water.
- Soaping: Wash the dyed fabric with a neutral soap solution to remove any unfixed dye. Rinse and dry.

Post-mordanting of Silk Fabric

In post-mordanting, the dyed fabric is treated with the mordant in a separate bath.

Materials:

- Dyed silk fabric (100 g)
- **Chromium(III) acetate**
- Acetic acid
- Distilled water
- Beaker (2 L)
- Heating mantle or water bath

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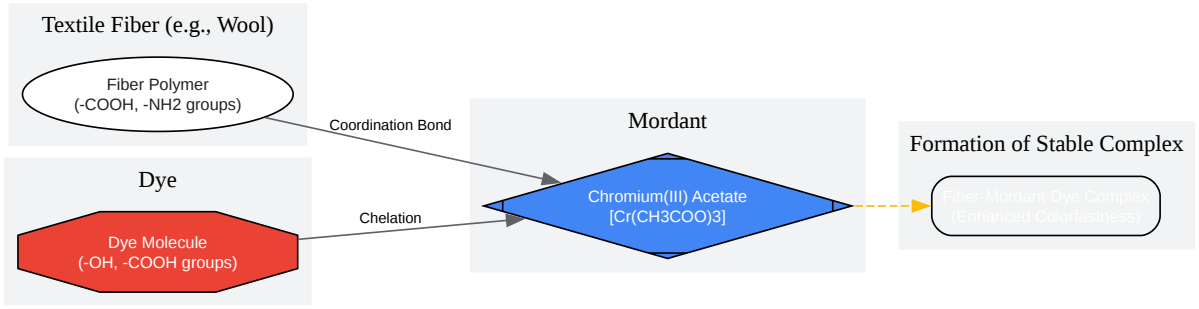
- Stirring rod

Procedure:

- Dyeing: Dye the silk fabric with an appropriate dye following a standard procedure. Rinse the dyed fabric.
- Mordant Bath Preparation: Prepare a fresh bath with 1-3% o.w.f. of **chromium(III) acetate** in 2 L of distilled water.
- pH Adjustment: Adjust the pH of the bath to 4.0-5.0 with acetic acid.
- Mordanting: Introduce the wet, dyed silk fabric into the mordant bath.
- Heating: Raise the temperature to 80-90°C and maintain for 30-45 minutes.
- Cooling and Rinsing: Allow the bath to cool, then remove the fabric and rinse thoroughly with water.
- Drying: Dry the fabric away from direct sunlight.

Visualizations



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Caption: Mechanism of **chromium(III) acetate** as a mordant in textile dyeing.

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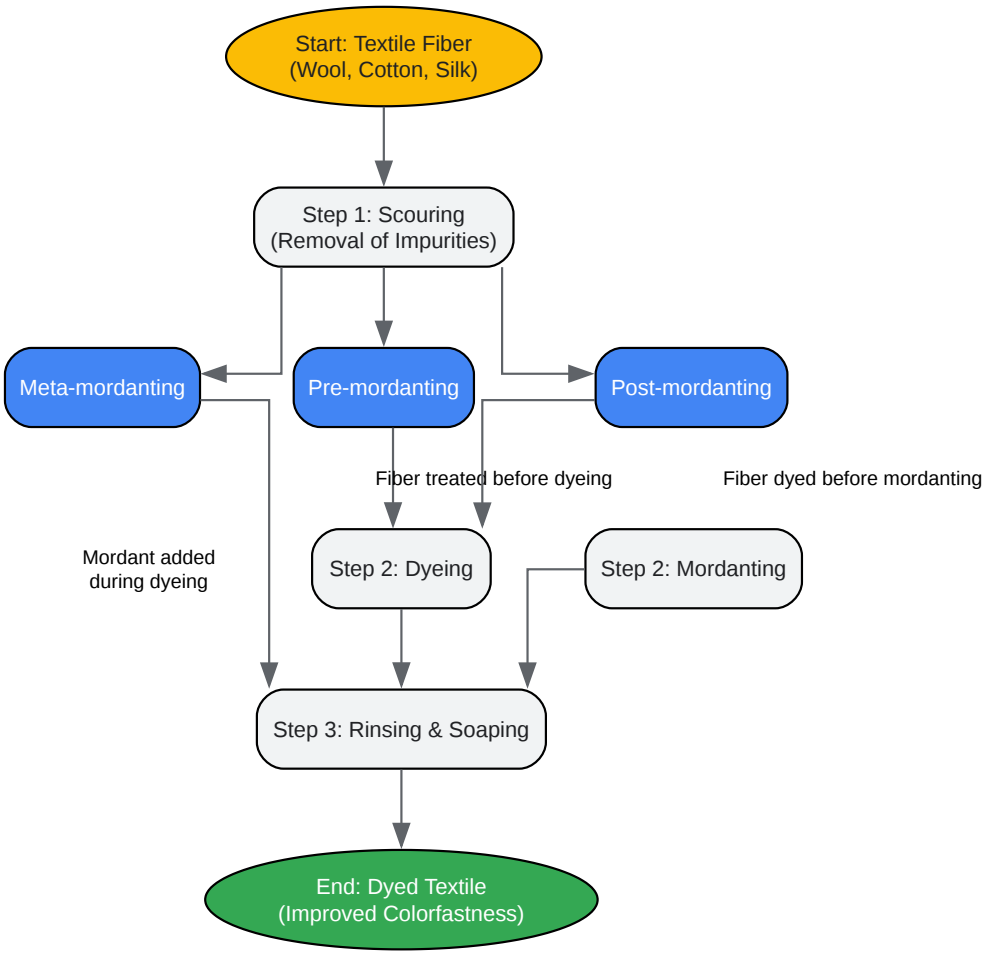

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Caption: Experimental workflow for different mordanting techniques.

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References

- 1. Chromium(III) Acetate: A Versatile Catalyst for Dyeing & Tanning [decachem.com]
- 2. researchgate.net [researchgate.net]
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